

Technical Guide: Synthesis of (1-Phenylcyclopropyl)methanesulfonamide

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Compound of Interest

Compound Name: (1-Phenylcyclopropyl)methanesulfonamide
Cat. No.: B13231580

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Target Molecule: **(1-Phenylcyclopropyl)methanesulfonamide** CAS Registry Number: 1564679-06-6 Molecular Formula:

Molecular Weight: 211.28 g/mol

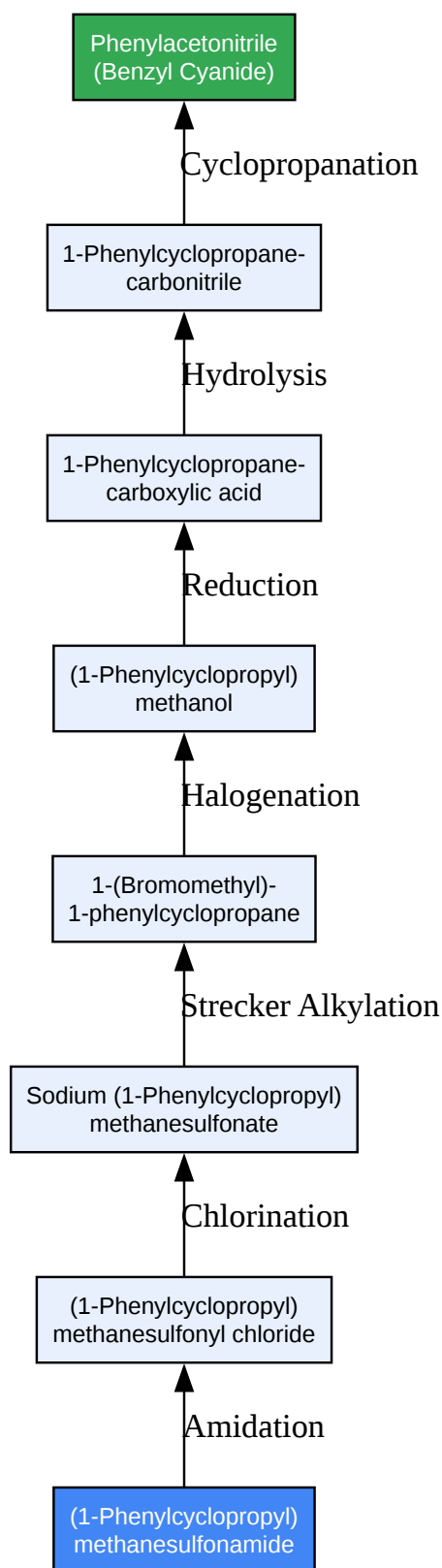
Executive Summary

This guide details the chemical synthesis of **(1-Phenylcyclopropyl)methanesulfonamide**, a structural motif relevant in medicinal chemistry for targeting neurological and renal pathways (e.g., KCC2 cotransporter modulation). The synthesis is challenging due to the steric congestion of the quaternary carbon at the cyclopropyl position and the risk of ring-opening rearrangements during functional group interconversions.

The recommended pathway utilizes a Phase-Transfer Catalyzed (PTC) cyclopropanation followed by a Strecker sulfite alkylation to install the sulfonamide moiety. This route is selected for its scalability, avoidance of unstable intermediates, and high atom economy compared to organometallic approaches.

Retrosynthetic Analysis

The strategic disconnection relies on preserving the strained cyclopropane ring while building the sulfonamide tail. The primary disconnection occurs at the C–S bond, tracing back to a primary halide and eventually to phenylacetonitrile.



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Figure 1: Retrosynthetic tree illustrating the disconnection from the sulfonamide target back to the commercially available phenylacetone nitrile.

Detailed Experimental Protocols

Step 1: Cyclopropanation of Phenylacetone nitrile

Objective: Construct the quaternary cyclopropane ring via double alkylation. Mechanism: Phase-Transfer Catalysis (Makosza reaction).^[1]

- Reagents: Phenylacetone nitrile (1.0 eq), 1,2-Dibromoethane (1.5 eq), 50% NaOH (aq), Tetrabutylammonium bromide (TBAB, 5 mol%).
- Protocol:
 - Charge a reaction vessel with phenylacetone nitrile and 1,2-dibromoethane.
 - Add TBAB catalyst.
 - Add 50% NaOH solution dropwise while maintaining the internal temperature at 50–60°C. Exothermic reaction.
 - Stir vigorously at 60°C for 4–6 hours. The color typically changes from yellow to deep orange.
 - Workup: Dilute with water and extract with toluene. Wash organic phase with water and brine. Dry over

 and concentrate.
 - Purification: Distillation under reduced pressure or recrystallization (if solid) yields 1-phenylcyclopropanecarbonitrile.
- Key Insight: Vigorous stirring is critical to maximize the interfacial surface area for the PTC mechanism.

Step 2: Hydrolysis to Carboxylic Acid

Objective: Convert the nitrile to a carboxylic acid.

- Reagents: 1-Phenylcyclopropanecarbonitrile, 60%

(aq) or conc. HCl/AcOH.

- Protocol:
 - Reflux the nitrile in 60%

for 12–18 hours.
 - Cool the mixture; the acid often precipitates as a solid.
 - Workup: Pour into ice water. Filter the solid precipitate. If no precipitate forms, extract with ethyl acetate, then extract the organic layer with 1M NaOH. Acidify the aqueous basic layer to pH 1 to precipitate the product.
 - Product: 1-phenylcyclopropanecarboxylic acid.

Step 3: Reduction to Alcohol

Objective: Reduce the carboxylic acid to the primary alcohol without opening the ring.

- Reagents:

(1.2 eq), Anhydrous THF.
- Protocol:
 - Suspend

in anhydrous THF under Nitrogen at 0°C.
 - Add a solution of 1-phenylcyclopropanecarboxylic acid in THF dropwise. Caution: Hydrogen gas evolution.
 - Allow to warm to room temperature and reflux for 2 hours.
 - Fieser Workup: Cool to 0°C. Carefully add water (

mL), then 15% NaOH (

mL), then water (

mL) where

is grams of

.

- Filter the granular aluminum salts. Concentrate the filtrate to yield (1-phenylcyclopropyl)methanol.

Step 4: Halogenation (Appel Reaction)

Objective: Convert alcohol to bromide. The Appel conditions are preferred over to prevent acid-catalyzed ring opening (cyclopropylcarbinyl rearrangement).

- Reagents:

(1.1 eq),

(1.1 eq), DCM.

- Protocol:

- Dissolve the alcohol and

in DCM at 0°C.

- Add

portion-wise.

- Stir at 0°C for 1 hour, then room temperature for 2 hours.

- Workup: Add hexanes to precipitate triphenylphosphine oxide (). Filter and concentrate.

- Product: 1-(bromomethyl)-1-phenylcyclopropane.

Step 5: Strecker Sulfite Alkylation & Amidation

Objective: Convert the alkyl bromide to the sulfonamide via the sulfonyl chloride.

Part A: Sulfonate Salt Formation[2]

- Reagents: Sodium sulfite (, 2.0 eq), Water/Ethanol (1:1).
- Protocol:
 - Reflux the bromide with in aqueous ethanol for 16 hours.
 - Concentrate to dryness. The residue contains the product and excess salts.
 - Product: Sodium (1-phenylcyclopropyl)methanesulfonate. (Used directly in the next step).

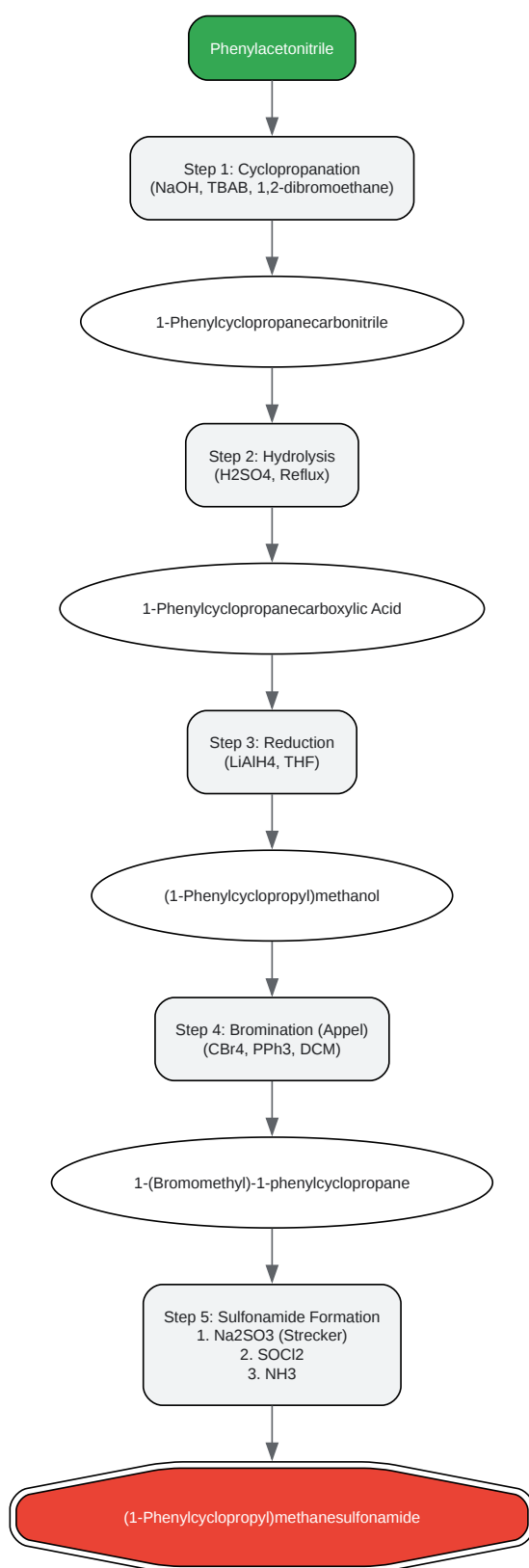
Part B: Chlorination and Amidation[3]

- Reagents: Thionyl chloride () or / ; then Aqueous Ammonia () or in dioxane.
- Protocol:
 - Treat the dry sulfonate salt with excess and a drop of DMF (catalyst). Reflux for 3 hours.
 - Remove excess

under vacuum.

- Dissolve the residue (crude sulfonyl chloride) in DCM.
- Cool to 0°C and treat with excess ammonia (gas or aqueous solution).
- Stir for 1 hour.
- Workup: Wash with water, 1M HCl, and brine. Dry and concentrate.
- Final Purification: Recrystallize from Ethanol/Water to obtain pure **(1-Phenylcyclopropyl)methanesulfonamide**.

Reaction Workflow Diagram



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Figure 2: Step-by-step synthesis workflow from phenylacetonitrile to the final sulfonamide.

Critical Process Parameters & Data

Step	Reaction Type	Key Reagents	Critical Parameter	Typical Yield
1	Cyclopropanation	NaOH (50%), TBAB	Temperature control (55-60°C) to prevent polymerization.	80-90%
2	Hydrolysis	(60%)	Reflux time; ensure complete conversion of amide intermediate.	75-85%
3	Reduction		Anhydrous conditions; Fieser workup prevents emulsion.	90-95%
4	Bromination	,	Keep T < 25°C to avoid ring expansion rearrangement.	85-90%
5	Sulfonation	, ,	Dry sulfonate salt thoroughly before adding	60-70%

References

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